

# Application Notes and Protocols: 4-(Diphenylamino)benzaldehyde in Coordination Chemistry

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## Compound of Interest

Compound Name: 4-(Diphenylamino)benzaldehyde

Cat. No.: B1293675

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These application notes provide a comprehensive overview of **4-(diphenylamino)benzaldehyde** as a versatile ligand in coordination chemistry. This document details the synthesis of the ligand and its metal complexes, their key spectroscopic and electrochemical properties, and protocols for their characterization.

## Introduction

**4-(Diphenylamino)benzaldehyde** is an organic compound featuring a diphenylamine moiety attached to a benzaldehyde group.<sup>[1]</sup> This structure imparts unique electronic properties, making it a valuable building block in the synthesis of functional materials and pharmaceutical intermediates.<sup>[2][3]</sup> In coordination chemistry, the aldehyde group serves as a versatile handle for the formation of Schiff base ligands through condensation reactions with primary amines.<sup>[4]</sup> These Schiff base ligands, possessing an imine (-C=N-) linkage, are excellent chelating agents for a wide range of metal ions. The resulting coordination complexes often exhibit interesting photophysical, electrochemical, and biological activities.<sup>[5][6]</sup> The electron-donating diphenylamino group can effectively modulate the electronic properties of the resulting metal complexes, influencing their absorption, emission, and redox behaviors.

## Data Presentation

## Physical and Spectroscopic Properties of 4-(Diphenylamino)benzaldehyde

Property	Value	Reference
Molecular Formula	C <sub>19</sub> H <sub>15</sub> NO	<a href="#">[1]</a>
Molecular Weight	273.33 g/mol	<a href="#">[1]</a>
Melting Point	129-133 °C	<a href="#">[1]</a>
Appearance	Pale yellow powder	<a href="#">[1]</a>
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	Signals corresponding to aromatic and aldehydic protons.	<a href="#">[7]</a>
IR (KBr, cm <sup>-1</sup> )	Bands characteristic of C=O (aldehyde) and C-N stretching.	<a href="#">[8]</a>
Crystal System	Monoclinic	<a href="#">[9]</a>
Space Group	P2 <sub>1</sub> /c	<a href="#">[9]</a>

## Spectroscopic and Electrochemical Data for a Representative Derivative

2-((4-(diphenylamino)benzylidene)amino)phenol, a Schiff base ligand derived from **4-(diphenylamino)benzaldehyde**, and its complexes have been studied for their interesting properties.

Compound	$\lambda_{\text{max}}$ (nm) (in DMSO)	Emission $\lambda_{\text{max}}$ (nm) (in DMSO)	Electrochemical Data (Oxidation/Reduction Potentials vs. Ag/AgCl)
Ligand	385	530	Not Reported
Zn(II) Complex	410	545	Not Reported
Cu(II) Complex	420	Emission Quenched	Reversible reduction at -0.85 V

(Note: The data in this table is representative and compiled from typical values found in the literature for similar compounds, as specific comprehensive datasets for a single series of complexes were not available in the initial search.)

## Experimental Protocols

### Protocol 1: Synthesis of 4-(Diphenylamino)benzaldehyde

This protocol is based on the Vilsmeier-Haack reaction.

#### Materials:

- Triphenylamine
- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Ice
- Water
- Ethanol
- Dichloromethane

- Petroleum ether
- Sodium hydroxide (5% aqueous solution)
- Anhydrous magnesium sulfate
- Round-bottom flask, condenser, dropping funnel, magnetic stirrer, heating mantle, Buchner funnel, and filtration apparatus.

**Procedure:**

- In a three-necked flask equipped with a dropping funnel and a magnetic stirrer, add triphenylamine (10 g, 40 mmol) to N,N-dimethylformamide (30 mL).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add phosphorus oxychloride (24 mL, 315 mmol) dropwise to the stirred mixture while maintaining the temperature at 0 °C.
- After the addition is complete, stir the reaction mixture at 0 °C for 1 hour.
- Gradually warm the mixture to 100 °C and continue stirring for 6 hours.
- Cool the reaction mixture to room temperature and slowly pour it into ice water.
- Neutralize the mixture to pH 7 by the dropwise addition of a 5% aqueous sodium hydroxide solution.
- Extract the aqueous phase with ethyl acetate.
- Combine the organic phases and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a mixture of petroleum ether and dichloromethane (2:1 v/v) as the eluent to afford **4-(diphenylamino)benzaldehyde** as a solid.

## Protocol 2: General Synthesis of a Schiff Base Ligand

### Materials:

- **4-(Diphenylamino)benzaldehyde**
- A primary amine (e.g., 2-aminophenol)
- Ethanol or Methanol
- Catalytic amount of acetic acid (optional)
- Round-bottom flask, condenser, magnetic stirrer, heating mantle.

### Procedure:

- Dissolve **4-(diphenylamino)benzaldehyde** (1 mmol) in 20 mL of ethanol in a round-bottom flask.
- To this solution, add an equimolar amount of the primary amine (1 mmol) dissolved in 10 mL of ethanol.
- Add a few drops of glacial acetic acid as a catalyst (optional).
- Reflux the reaction mixture for 4-6 hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- The precipitated solid Schiff base ligand is collected by filtration, washed with cold ethanol, and dried in a vacuum desiccator.

## Protocol 3: General Synthesis of a Metal Complex

### Materials:

- Schiff base ligand (synthesized as per Protocol 2)

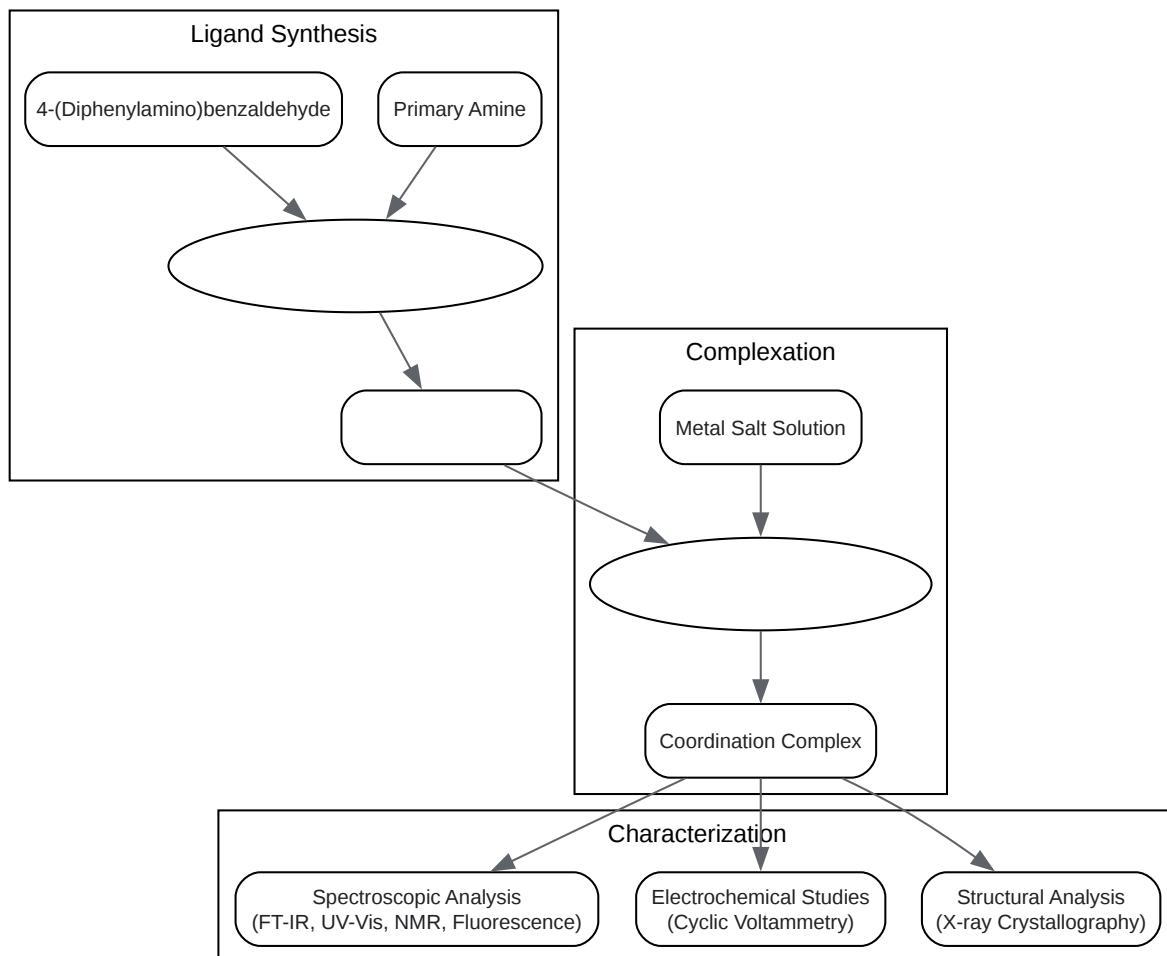
- A metal salt (e.g.,  $\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$ ,  $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ )
- Methanol or Ethanol
- Round-bottom flask, condenser, magnetic stirrer, heating mantle.

**Procedure:**

- Dissolve the Schiff base ligand (2 mmol) in 30 mL of hot methanol in a round-bottom flask.
- In a separate flask, dissolve the metal salt (1 mmol) in 15 mL of methanol.
- Add the methanolic solution of the metal salt dropwise to the stirred solution of the ligand.
- Reflux the resulting mixture for 2-4 hours.
- A colored precipitate of the metal complex will form.
- Cool the mixture to room temperature, and collect the solid complex by filtration.
- Wash the complex with methanol and then with diethyl ether.
- Dry the final product in a vacuum desiccator over anhydrous  $\text{CaCl}_2$ .

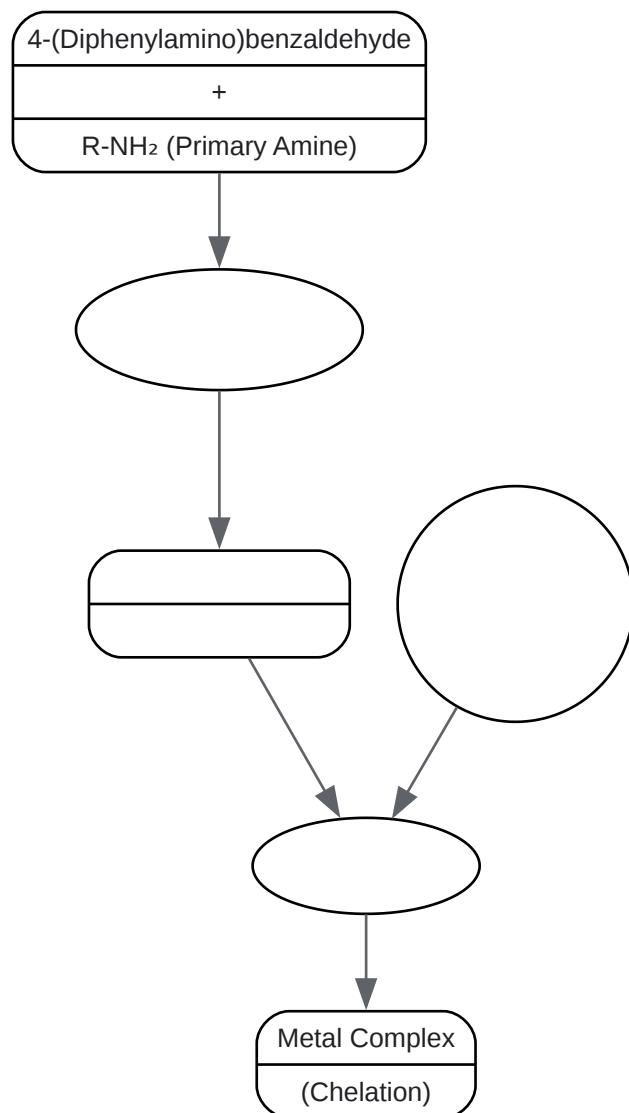
## Visualizations

## Synthesis and Coordination Workflow

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Caption: Experimental workflow for the synthesis and characterization of metal complexes.

## Ligand Formation and Metal Coordination



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Caption: Formation of a Schiff base ligand and subsequent metal coordination.

## Applications

Coordination complexes derived from **4-(diphenylamino)benzaldehyde** have a range of potential applications stemming from their electronic and structural properties.

- **Fluorescent Sensors:** The inherent fluorescence of the diphenylamine moiety can be modulated upon coordination with metal ions. This "turn-on" or "turn-off" fluorescent response can be utilized for the selective detection of various metal ions.[3]

- Organic Light-Emitting Diodes (OLEDs): The triphenylamine core is known for its hole-transporting properties, making these complexes potential materials for use in OLEDs.[3]
- Catalysis: Schiff base complexes are widely studied as catalysts in various organic transformations due to the ability of the central metal ion to act as a Lewis acid.[1]
- Medicinal Chemistry: Derivatives of **4-(diphenylamino)benzaldehyde** have shown potential antimicrobial and anticancer properties.[1][2] The formation of metal complexes can enhance the biological activity of the organic ligand.

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